

# CAY10701 molecular weight and formula

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## Compound of Interest

Compound Name: CAY10701

Cat. No.: B15606189

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## CAY10701: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the known chemical properties of **CAY10701**. Despite a comprehensive search for its biological activity, mechanism of action, and associated signaling pathways, publicly available information is limited. This guide presents the available data and highlights the current knowledge gap regarding this compound.

## Chemical and Physical Properties

**CAY10701** is a crystalline solid with a high purity of  $\geq 98\%$ .<sup>[1]</sup> Its fundamental molecular characteristics are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	381.4 g/mol	[1]
Alternative Name	6-benzoyl-3,7-dihydro-2-(4-pentyn-1-yl)-5-phenyl-4h-pyrrolo[2,3-d]pyrimidin-4-one	[1]
Formulation	A crystalline solid	[1]
Purity	$\geq 98\%$	[1]

## Biological Activity and Mechanism of Action

Currently, there is no publicly available information detailing the biological activity, target protein(s), or mechanism of action of **CAY10701**. Extensive searches for experimental protocols, in-vitro or in-vivo studies, and associated signaling pathways have not yielded any specific results for this compound. The product's original supplier, Cayman Chemical, no longer lists it as an available item, and the product page lacks any description of its biological function.

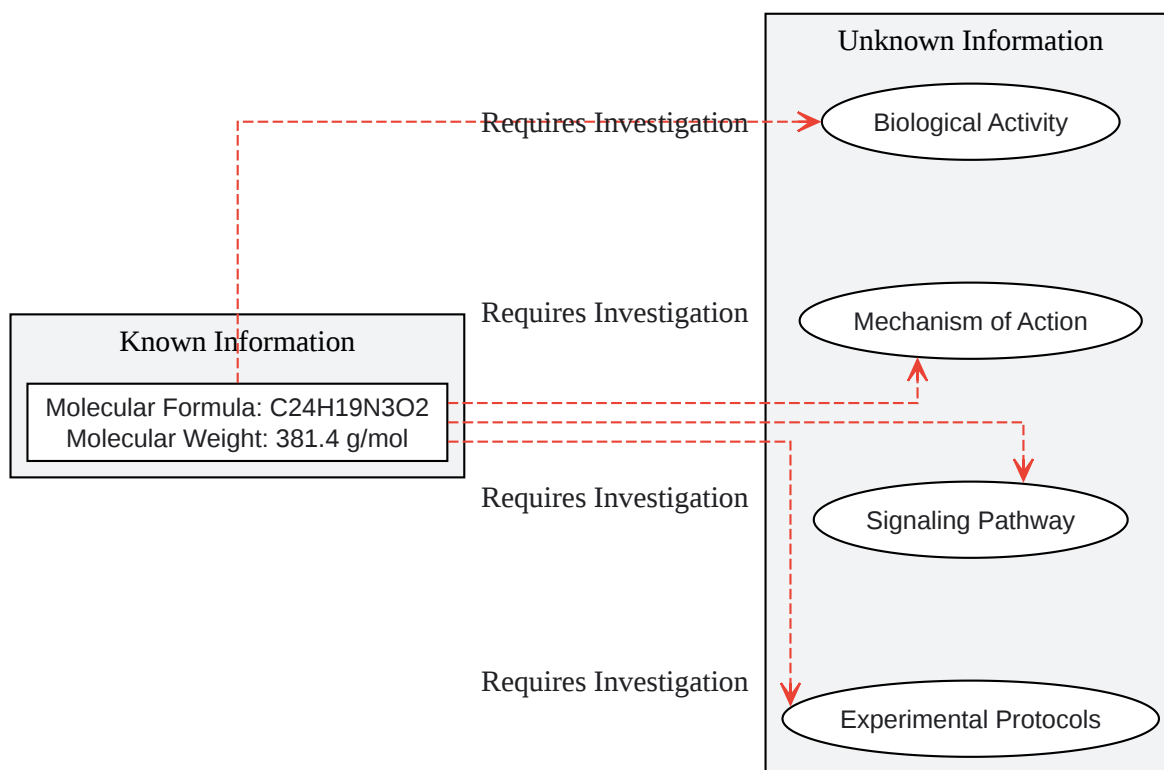
[1]

## Experimental Protocols

Due to the absence of published research involving **CAY10701**, no established experimental protocols can be provided.

## Logical Relationship Diagram

The following diagram illustrates the current state of knowledge regarding **CAY10701**, emphasizing the missing biological data.



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Caption: Current knowledge of **CAY10701** is limited to its chemical properties.

In conclusion, while the chemical identity of **CAY10701** is established, its biological significance remains uncharacterized in the public domain. This presents an opportunity for novel research to elucidate its potential therapeutic applications and mechanisms of action.

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## References

- 1. CAY10701 - Cayman Chemical [bioscience.co.uk]
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